

1-Chlorooctadecane as a chemical intermediate

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Compound of Interest

Compound Name: 1-Chlorooctadecane

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An In-depth Technical Guide to **1-Chlorooctadecane** as a Chemical Intermediate

Introduction

1-Chlorooctadecane (CAS No: 3386-33-2), also known as stearyl chloride or octadecyl chloride, is a long-chain aliphatic alkyl halide.^[1] Its structure, comprising an 18-carbon saturated alkyl chain terminated by a reactive chlorine atom, makes it a highly valuable and versatile chemical intermediate.^[2] This document provides a comprehensive technical overview of **1-chlorooctadecane**, focusing on its physicochemical properties, synthesis, chemical reactivity, and diverse applications, particularly for researchers, scientists, and professionals in drug development. It is a key precursor in the synthesis of a wide range of specialty chemicals and finds use in industries from pharmaceuticals and agrochemicals to cosmetics and detergents.^{[3][4]}

Physicochemical and Quantitative Data

1-Chlorooctadecane is typically a clear, colorless to yellowish liquid after melting.^{[2][5]} Its long hydrophobic chain dictates its solubility, being insoluble in water but soluble in organic solvents like ethanol, hexane, chloroform, and dichloromethane.^{[6][7]} This property is crucial for its application in various reaction media.^[2] Key quantitative data is summarized in the tables below.

Table 1: General and Physicochemical Properties of **1-Chlorooctadecane**

Property	Value	Source(s)
CAS Number	3386-33-2	[8]
Molecular Formula	C ₁₈ H ₃₇ Cl	[2][6]
Molar Mass	288.94 g/mol	[1]
Appearance	Clear colorless to yellowish liquid after melting	[2][5]
Melting Point	18-20 °C, 20-23 °C, 20-24 °C	[3][7]
Boiling Point	~327 °C, 348-350 °C, 157-158 °C / 1.5 mmHg	[1][3][6]
Density	0.855 g/cm ³ , 0.86 g/cm ³ at 20 °C, 0.849 g/mL at 25 °C	[1][6]
Flash Point	110 °C, 151.9 °C, 300 °C	[7][9]
Autoignition Temp.	230 °C, 320 °C	[9]
Water Solubility	Insoluble (0.03 g/L at 20 °C)	[6][7][10]
Purity/Assay	≥95%, 96%, ≥98.0%	[1][6]

Synthesis of 1-Chlorooctadecane

The primary industrial synthesis of **1-chlorooctadecane** involves the chlorination of 1-octadecanol (stearyl alcohol).[2][4] Common chlorinating agents include thionyl chloride (SOCl₂) and phosphorus trichloride (PCl₃).[2][4] Another well-documented method is the reaction of n-octadecanol with gaseous hydrogen chloride at elevated temperatures, which can achieve very high conversion rates.[4][11]

Experimental Protocol: Semicontinuous Synthesis from 1-Octadecanol

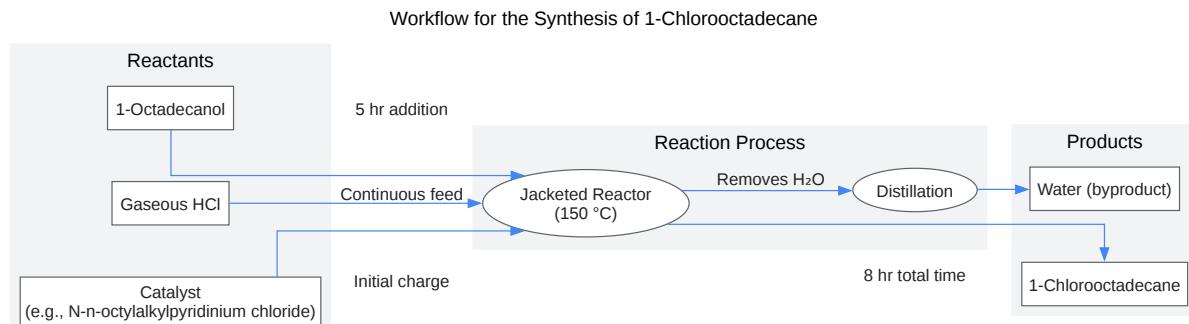
This protocol describes a semicontinuous process for preparing **1-chlorooctadecane**, adapted from documented procedures that report a conversion rate of 99.8%. [5][11][12]

Materials and Equipment:

- 1-liter jacketed glass reactor with a glass paddle stirrer
- Immersed tube for reactant metering
- Distillation apparatus to remove water
- 1-Octadecanol (n-octadecanol): 447 g
- N-n-octylalkylpyridinium chloride (catalyst): 220 g
- Gaseous hydrogen chloride (HCl)

Procedure:

- Initialization: The 1-liter jacketed glass reactor is initially charged with 220 g of the N-n-octylalkylpyridinium chloride catalyst.[11][12]
- Heating: The reactor temperature is adjusted to and maintained at 150 °C.[11][12]
- Reactant Addition: 447 g of n-octadecanol is introduced uniformly into the reactor via an immersed tube over a period of 5 hours.[11][12]
- Reaction: Throughout the 5-hour addition period and for a post-reaction period of 3 hours, gaseous hydrogen chloride is continuously metered into the reactor through an immersed tube.[11][12] The HCl is supplied in a slight stoichiometric excess.
- Water Removal: The water of reaction that is formed is simultaneously removed from the reactor via distillation to drive the reaction to completion.[11][12]
- Duration and Workup: The total reaction time is 8 hours.[11][12] The workup of the reaction mixture is performed to isolate the final product, **1-chlorooctadecane**. The conversion of n-octadecanol under these conditions is reported to be 99.8%.[11][12]



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*Diagram of the semi-continuous synthesis of **1-chlorooctadecane**.*

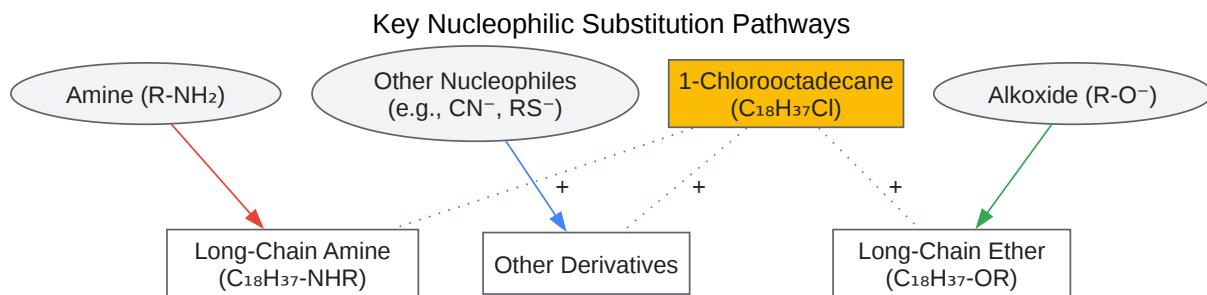
Chemical Reactivity as an Intermediate

The utility of **1-chlorooctadecane** as a chemical intermediate is primarily due to the reactivity of the carbon-chlorine bond.^[2] This bond is susceptible to nucleophilic substitution reactions, making it an excellent reagent for introducing the long, lipophilic octadecyl (C₁₈H₃₇) group into other molecules.^[2]

Key reaction pathways include:

- Formation of Fatty Amines: Reaction with primary or secondary amines (R-NH₂) displaces the chloride ion to form long-chain secondary or tertiary amines. These amines are often precursors for quaternary ammonium compounds, which are widely used as surfactants, fabric softeners, and phase transfer catalysts.^[4]
- Formation of Ethers: Reaction with alkoxides (R-O⁻) yields long-chain ethers.^[2]

- Other Nucleophilic Substitutions: It can react with a variety of other nucleophiles to create a diverse range of derivatives used in specialty chemicals.



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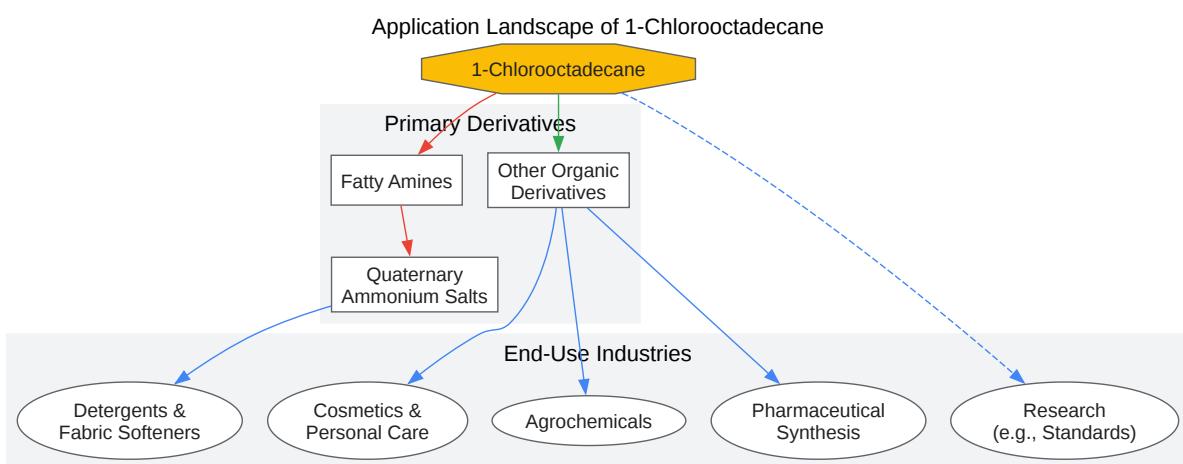
*General reaction pathways for **1-chlorooctadecane**.*

Applications in Research and Industry

1-Chlorooctadecane's dual nature—a long hydrophobic tail and a reactive functional group—makes it a valuable precursor in numerous applications.[6]

- Surfactant Manufacturing: It is a key intermediate for producing cationic surfactants, which are integral components of detergents, fabric softeners, and personal care products.[3][6]
- Agrochemicals: It serves as a building block in the synthesis of certain pesticides and herbicides.[6]
- Cosmetics and Personal Care: In cosmetic formulations, it is used to synthesize emollients and conditioning agents that improve the feel and performance of lotions, creams, and hair care products.[3][6]
- Pharmaceuticals and Drug Development: While not typically an active pharmaceutical ingredient (API) itself, **1-chlorooctadecane** is an important starting material for synthesizing more complex molecules that may have therapeutic properties.[3][13] The introduction of a long alkyl chain can modify the lipophilicity of a drug candidate, which is a critical parameter for its absorption, distribution, metabolism, and excretion (ADME) profile.

- Research Applications: In a laboratory setting, it has been used as an internal standard for the analytical determination of endocrine disrupters in water samples.[1][7] It is also used in studies of catalytic hydrodechlorination.[1]



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*Overview of the main industrial applications for **1-chlorooctadecane**.*

Safety and Handling

1-Chlorooctadecane is classified as a hazardous material that requires careful handling.[3][6]

- Hazards: It is known to cause skin irritation and may cause an allergic skin reaction.[14][15] Contact with eyes and inhalation of vapors should be avoided.[3][6]
- Personal Protective Equipment (PPE): When handling the compound, appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and protective clothing, is essential.[3][9][14]

- Handling: Work should be conducted in a well-ventilated area or a fume hood.[6][14] Containers should be kept tightly closed and stored in a cool, dry, well-ventilated area away from incompatible materials like strong oxidizing agents.[3][9][16]
- First Aid: In case of skin contact, the affected area should be flushed with plenty of water.[3][9] For eye contact, rinse copiously with water for at least 15 minutes and seek medical attention.[3][9] If inhaled, move the person to fresh air.[9]

Note: This is a summary of safety information. Always consult the full, up-to-date Safety Data Sheet (SDS) from the supplier before handling **1-chlorooctadecane**.[6][14]

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